Part 1: Physicochemical Profile & Molecular Identity[1]

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Compound of Interest

Compound Name:	*Glycidyl Linolenate-d5*
CAS No.:	*1287393-54-7*
Cat. No.:	*B587341*

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Glycidyl Linolenate-d5 is a high-purity, stable isotope-labeled internal standard (IS) utilized primarily in the quantification of glycidyl esters (GEs) within complex lipid matrices (edible oils, infant formulas). It serves as a surrogate for Glycidyl Linolenate (C18:3-GE) to correct for matrix effects, extraction inefficiencies, and ionization variability during mass spectrometry.

Core Specifications

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Property	Specification
Chemical Name	(9Z,12Z,15Z)-9,12,15-Octadecatrienoic Acid 2-(dideuterio(2,3,3-trideuteriooxiran-2-yl)methyl) Ester
Common Name	Glycidyl Linolenate-d5; C18:3-GE-d5
CAS Number	1287393-54-7
Molecular Formula	ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">
Molecular Weight	339.52 g/mol (Calculated based on D=2.014 Da)
Parent Compound	Glycidyl Linolenate (, MW 334.49 g/mol)
Isotopic Purity	Typically ≥99% deuterium enrichment
Label Position	Glycidyl Moiety ( ).[1][2][3][4][5][6] The deuterium label is located on the glycidyl backbone (methylene bridge and epoxide ring), not the fatty acid chain.

Structural Logic & Stability

- Labeling Strategy: The

  -labeling is engineered onto the glycidyl group (

). This is critical for Indirect Analysis methods (AOCS Cd 29c-13). Upon hydrolysis/transesterification, the deuterated glycidol (

) is released, allowing the analyst to track the toxicophore itself rather than the fatty acid tail.

- Instability Warning: The oxirane (epoxide) ring is highly reactive. It is susceptible to ring-opening in the presence of:

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- Acids/Chlorides: Converts to 3-MCPD esters (artifact formation).
- Nucleophiles: Hydrolysis to monoglycerides.
- Heat: Polymerization or rearrangement.
- Storage Protocol: Must be stored at -20°C or lower, preferably in aprotic solvents (e.g., Toluene, Acetonitrile) to prevent degradation.

Part 2: Analytical Applications & Methodology

Glycidyl Linolenate-d5 is deployed in two distinct analytical paradigms. The choice of method dictates how the standard is processed.

Method A: Direct LC-MS/MS Analysis (Intact Ester Profiling)

This method preserves the ester bond, allowing for the specific profiling of Glycidyl Linolenate against other GEs (Palmitate, Oleate).

- Role of IS: Corrects for ionization suppression in the Electrospray Ionization (ESI) source, which is severe in triglyceride-rich matrices.
- Mechanism: The co-elution of the analyte and its d5-analog ensures they experience the exact same matrix environment at the moment of ionization.

Method B: Indirect Analysis (AOCS Cd 29c-13 / Differential Degradation)

This is the regulatory standard for "Total Glycidyl Esters."

- Role of IS: Acts as a Process Efficiency Monitor. The ester is spiked before the reaction. If the method involves converting GEs to 3-MBPD (using NaBr) or free Glycidol, the d5-label tracks the conversion yield.
- Note: While generic Glycidyl Palmitate-d5 is often used as a "global" IS, using **Glycidyl Linolenate-d5** is superior when analyzing unsaturated oils (flaxseed, walnut) to match the

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partition coefficient of the dominant native analytes.

Part 3: Experimental Protocol (Direct LC-MS/MS)

Objective: Quantification of Glycidyl Linolenate in Edible Oil.

Reagents & Standards

- Stock Solution (1 mg/mL): Dissolve 1 mg **Glycidyl Linolenate-d5** in 1 mL Toluene. Store at -20°C.
- Working Solution (1 µg/mL): Dilute Stock in Acetonitrile/Isopropanol (50:50 v/v).
- Mobile Phase A: Methanol/Water (90:10) + 5mM Ammonium Formate.
- Mobile Phase B: Isopropanol/Acetonitrile (50:50) + 5mM Ammonium Formate.

Sample Preparation Workflow

- Weighing: Accurately weigh 100 mg of oil sample into a glass vial.
- Spiking: Add 50 µL of **Glycidyl Linolenate-d5** Working Solution (Internal Standard).
- Dissolution: Dissolve in 1 mL Acetone/Acetonitrile (1:1).
- SPE Cleanup (Critical):
  - Condition a Silica/C18 Dual-Layer SPE cartridge with Hexane.
  - Load sample.
  - Wash with Hexane (removes non-polar TAGs).
  - Elute GEs with 5% Ethyl Acetate in Hexane.
- Reconstitution: Evaporate eluate under Nitrogen (

) at 40°C; reconstitute in 200 µL Mobile Phase B.

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Mass Spectrometry Parameters (MRM)

- Ionization: ESI Positive Mode (

  adducts are dominant).

- Transitions:
  - Analyte (Glycidyl Linolenate):

    (Loss of

) or specific fragment if available.
  - Internal Standard (**Glycidyl Linolenate-d5**):

    (Mass shift of +5 Da).

Part 4: Visualization of Analytical Logic

The following diagram illustrates the decision matrix for using **Glycidyl Linolenate-d5** in Direct vs. Indirect analysis.

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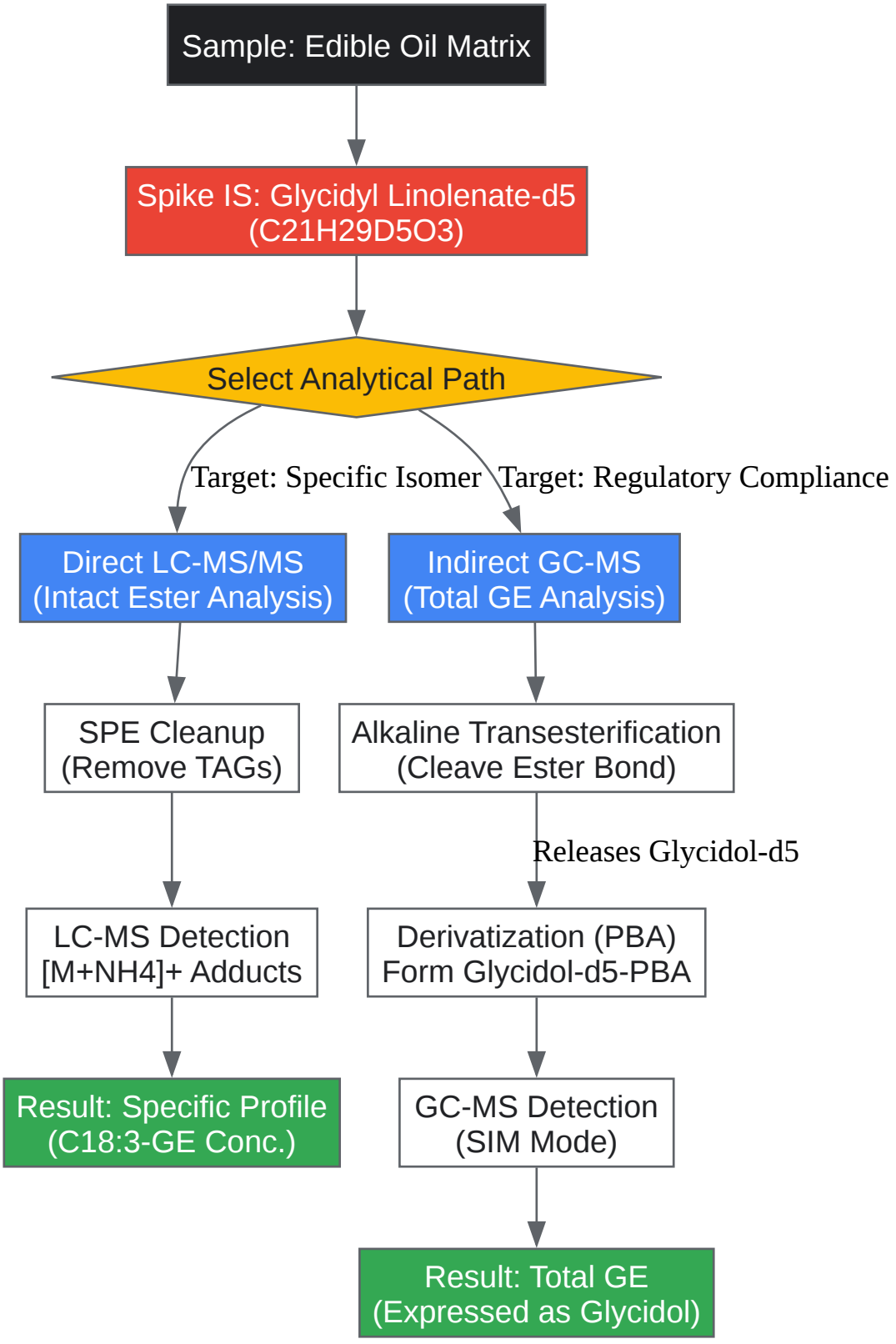

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Figure 1: Analytical workflow comparison utilizing **Glycidyl Linolenate-d5** for specific profiling vs. total regulatory quantification.

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